

Reproducibility of published 1-Methoxyisoquinolin-6-amine synthesis methods

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Compound of Interest

Compound Name: 1-Methoxyisoquinolin-6-amine

CAS No.: 347146-47-8

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Comparative Guide to the Synthesis of 1-Methoxyisoquinolin-6-amine

For researchers and professionals in drug development, the efficient and reproducible synthesis of key intermediates is paramount. This guide provides a comparative analysis of plausible synthetic routes for **1-methoxyisoquinolin-6-amine**, a valuable scaffold in medicinal chemistry. As no direct, one-pot synthesis has been prominently reported in the literature, this document outlines two multi-step pathways, detailing the necessary transformations and providing experimental protocols based on established chemical principles.

Synthetic Pathways Overview

Two primary synthetic strategies are proposed, starting from either 6-bromoisoquinoline or a nitro-substituted isoquinoline derivative.

Route 1 commences with the amination of 6-bromoisoquinoline, followed by protection of the resulting amino group. The core of this route involves the functionalization of the 1-position

through N-oxidation, subsequent chlorination, and finally, methoxylation, concluding with deprotection to yield the target compound.

Route 2 begins with a nitro-substituted isoquinoline. The methoxy group is introduced at the 1-position via a similar N-oxidation and chlorination sequence. The synthesis is completed by the selective reduction of the nitro group to the desired amine.

The following sections provide a detailed breakdown of the experimental protocols for each proposed route, accompanied by a summary of expected yields and reaction conditions in a comparative table.

Data Presentation

Step	Reaction	Reagents & Conditions	Typical Yield	Purity	Reaction Time
Route 1					
1	6-bromoisoquinoline → 6-aminoisoquinoline	28% aq. NH ₃ , CuSO ₄ ·5H ₂ O, 190 °C, autoclave	85%	High	6 hours
2	6-aminoisoquinoline → 6-acetamidoisoquinoline	Acetic anhydride, pyridine, rt	~95% (estimated)	High	2-4 hours
3	6-acetamidoisoquinoline → 6-acetamidoisoquinoline N-oxide	m-CPBA, CH ₂ Cl ₂ , rt	80-90% (estimated)	Good	12-24 hours
4	6-acetamidoisoquinoline N-oxide → 1-chloro-6-acetamidoisoquinoline	POCl ₃ , reflux	85% (for unsubstituted N-oxide)	Good	2-3 hours
5	1-chloro-6-acetamidoisoquinoline → 1-methoxy-6-acetamidoisoquinoline	NaOMe, MeOH, reflux	70-80% (estimated)	Good	4-6 hours

6	1-methoxy-6-acetamidoisoquinoline → 1-methoxyisoquinolin-6-amine	6M HCl, reflux	>90% (estimated)	High	2-4 hours
Route 2					
1	6-nitroisoquinoline → 6-nitroisoquinoline N-oxide	m-CPBA, CH ₂ Cl ₂ , rt	80-90% (estimated)	Good	12-24 hours
2	6-nitroisoquinoline N-oxide → 1-chloro-6-nitroisoquinoline	POCl ₃ , reflux	85% (for unsubstituted N-oxide)	Good	2-3 hours
3	1-chloro-6-nitroisoquinoline → 1-methoxy-6-nitroisoquinoline	NaOMe, MeOH, reflux	70-80% (estimated)	Good	4-6 hours
4	1-methoxy-6-nitroisoquinoline → 1-methoxyisoquinolin-6-amine	SnCl ₂ ·2H ₂ O, EtOH, rt or H ₂ , Pd/C, EtOH/EtOAc	66% (for a similar reduction)	High	2-8 hours

Experimental Protocols

Route 1: Starting from 6-Bromoisoquinoline

Step 1: Synthesis of 6-Aminoisoquinoline

This procedure is based on a documented method for the amination of 6-bromoisoquinoline.

- **Materials:** 6-bromoisoquinoline, 28% aqueous ammonia solution, copper(II) sulfate pentahydrate.
- **Procedure:** In a sealed autoclave, a mixture of 6-bromoisoquinoline (1.0 eq), an excess of 28% aqueous ammonia solution, and copper(II) sulfate pentahydrate (catalytic amount) is heated to 190 °C for 6 hours with stirring. After cooling to room temperature, the reaction mixture is poured into a 10% aqueous sodium hydroxide solution and extracted with ethyl acetate. The combined organic layers are dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield 6-aminoisoquinoline.

Step 2: Protection of the Amino Group (Acetylation)

A standard procedure for the acetylation of an aromatic amine.

- **Materials:** 6-aminoisoquinoline, acetic anhydride, pyridine.
- **Procedure:** 6-aminoisoquinoline (1.0 eq) is dissolved in pyridine. Acetic anhydride (1.1 eq) is added dropwise at 0 °C. The reaction mixture is then stirred at room temperature for 2-4 hours. After completion, the mixture is poured into ice water, and the precipitated solid is collected by filtration, washed with water, and dried to give 6-acetamidoisoquinoline.

Step 3: N-Oxidation

A general method for the N-oxidation of nitrogen-containing heterocycles.

- **Materials:** 6-acetamidoisoquinoline, meta-chloroperoxybenzoic acid (m-CPBA), dichloromethane (CH₂Cl₂).
- **Procedure:** To a solution of 6-acetamidoisoquinoline (1.0 eq) in CH₂Cl₂, m-CPBA (1.2 eq) is added portion-wise at 0 °C. The mixture is stirred at room temperature for 12-24 hours. The reaction is monitored by TLC. Upon completion, the reaction mixture is washed with a saturated aqueous solution of sodium bicarbonate and then with brine. The organic layer is

dried over anhydrous sodium sulfate and concentrated to give 6-acetamidoisoquinoline N-oxide.

Step 4: Chlorination of the N-Oxide

This protocol is adapted from the synthesis of 1-chloroisoquinoline from its N-oxide.

- Materials: 6-acetamidoisoquinoline N-oxide, phosphorus oxychloride (POCl_3).
- Procedure: 6-acetamidoisoquinoline N-oxide (1.0 eq) is added portion-wise to an excess of POCl_3 at 0 °C. The mixture is then heated to reflux for 2-3 hours. After cooling, the excess POCl_3 is removed under reduced pressure. The residue is carefully poured onto crushed ice and neutralized with a saturated aqueous sodium bicarbonate solution. The product is extracted with CH_2Cl_2 , and the combined organic layers are dried and concentrated to yield 1-chloro-6-acetamidoisoquinoline.

Step 5: Methoxylation

A typical nucleophilic aromatic substitution to introduce a methoxy group.

- Materials: 1-chloro-6-acetamidoisoquinoline, sodium methoxide (NaOMe), methanol (MeOH).
- Procedure: 1-chloro-6-acetamidoisoquinoline (1.0 eq) is dissolved in dry MeOH , and a solution of NaOMe in MeOH (1.5 eq) is added. The mixture is heated to reflux for 4-6 hours. After cooling, the solvent is evaporated, and the residue is partitioned between water and CH_2Cl_2 . The organic layer is dried and concentrated to give 1-methoxy-6-acetamidoisoquinoline.

Step 6: Deprotection of the Amino Group

A standard acidic hydrolysis of an amide.

- Materials: 1-methoxy-6-acetamidoisoquinoline, 6M hydrochloric acid (HCl).
- Procedure: 1-methoxy-6-acetamidoisoquinoline is suspended in 6M HCl and heated to reflux for 2-4 hours. The reaction mixture is then cooled and neutralized with a saturated aqueous

sodium bicarbonate solution. The product is extracted with CH_2Cl_2 , dried over anhydrous sodium sulfate, and concentrated. Purification by column chromatography may be required to yield pure **1-methoxyisoquinolin-6-amine**.

Route 2: Starting from 6-Nitroisoquinoline

Step 1-3: Synthesis of 1-Methoxy-6-nitroisoquinoline

The synthesis of 1-methoxy-6-nitroisoquinoline follows a similar three-step sequence as in Route 1, starting from 6-nitroisoquinoline:

- N-Oxidation: 6-nitroisoquinoline is treated with m-CPBA in CH_2Cl_2 .
- Chlorination: The resulting 6-nitroisoquinoline N-oxide is reacted with POCl_3 .
- Methoxylation: The obtained 1-chloro-6-nitroisoquinoline is treated with NaOMe in MeOH.

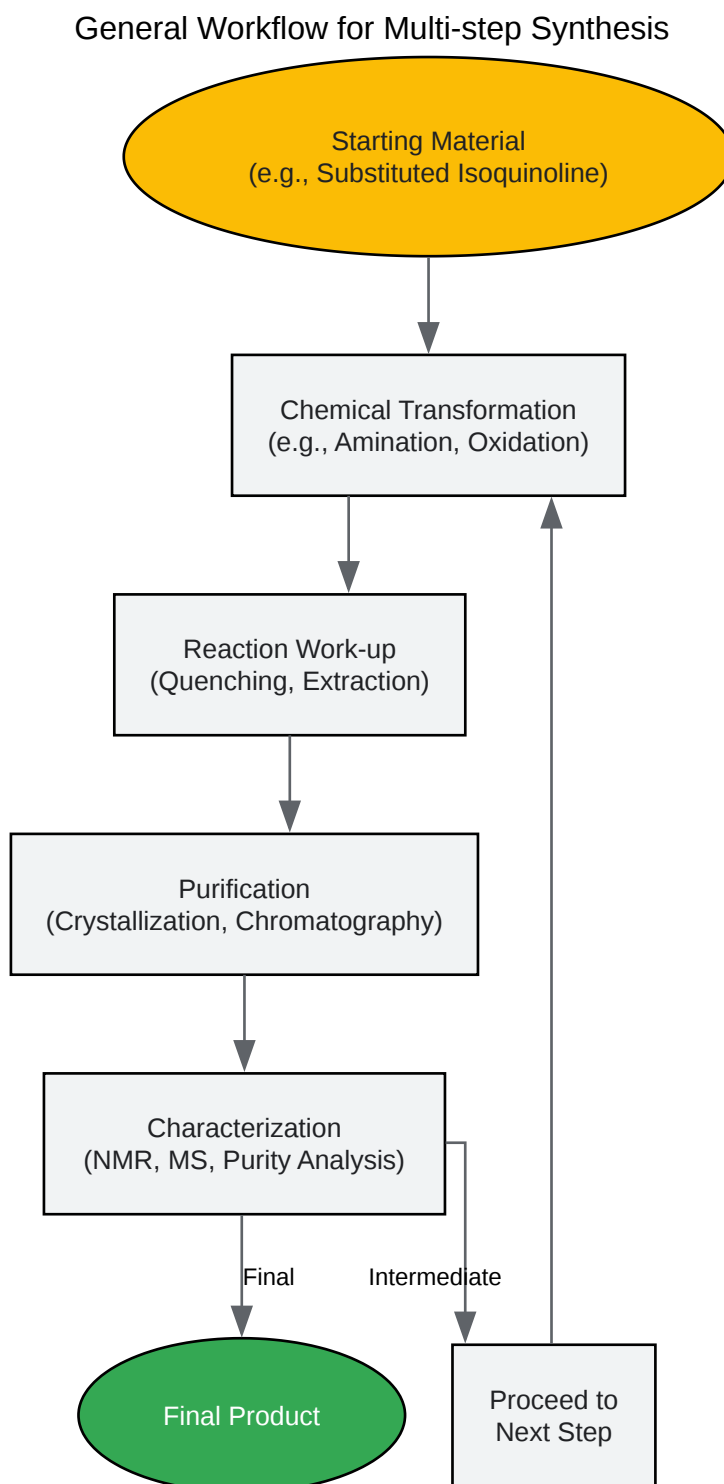
Step 4: Reduction of the Nitro Group

A patent describes a similar reduction of a dichloro-nitroisoquinoline derivative to the corresponding amine.^[1]

- Materials: 1-methoxy-6-nitroisoquinoline, tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$), ethanol (EtOH) OR Hydrogen (H_2), Palladium on carbon (Pd/C), Ethanol/Ethyl Acetate.
- Procedure (Using SnCl_2): 1-methoxy-6-nitroisoquinoline (1.0 eq) is dissolved in EtOH, and an excess of $\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$ (4-5 eq) is added. The mixture is stirred at room temperature for 2-8 hours. The solvent is then removed under reduced pressure, and the residue is taken up in a sodium hydroxide solution and extracted with ethyl acetate. The organic layer is dried and concentrated to give **1-methoxyisoquinolin-6-amine**.
- Procedure (Catalytic Hydrogenation): 1-methoxy-6-nitroisoquinoline is dissolved in a mixture of EtOH and ethyl acetate. A catalytic amount of 10% Pd/C is added, and the mixture is stirred under a hydrogen atmosphere (balloon or Parr shaker) until the reaction is complete (monitored by TLC). The catalyst is removed by filtration through Celite, and the filtrate is concentrated to yield the product.

Mandatory Visualization

Caption: Comparative flowchart of two synthetic routes to **1-Methoxyisoquinolin-6-amine**.



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References

- 1. WO2018125548A1 - Methods for the preparation of 6-aminoisoquinoline - Google Patents [patents.google.com]
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